

Application Notes and Protocols for ACTH (1-13) in Mouse Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Adrenocorticotropic Hormone (1-13) (**ACTH (1-13)**), also known as α -Melanocyte-Stimulating Hormone (α -MSH), in mouse models for various research applications. The document includes detailed dosage information, experimental protocols, and visualizations of relevant biological pathways and workflows.

I. Introduction

ACTH (1-13) is the N-terminal tridecapeptide of ACTH and is identical to α-MSH. It is a pleiotropic peptide hormone with a well-documented role in pigmentation, but it also exerts potent anti-inflammatory, neuroprotective, and metabolic effects.[1][2][3] These properties make it a molecule of significant interest in preclinical research for a range of pathological conditions. Unlike full-length ACTH, **ACTH (1-13)** does not stimulate glucocorticoid production from the adrenal glands, allowing for the investigation of its direct, steroid-independent effects. [4] Its actions are primarily mediated through melanocortin receptors (MCRs), particularly MC1R, MC3R, MC4R, and MC5R.[5][6][7]

II. Quantitative Data Summary: ACTH (1-13) Dosage for Mouse Studies



The following tables summarize the dosages of **ACTH (1-13)** used in various mouse studies, categorized by the route of administration and the research application.

Table 1: Intraperitoneal (i.p.) Administration

Application	Strain	Dosage	Frequency	Key Findings	Reference
Anti- inflammatory	C57BL/6	100 μg/kg	Single injection	Attenuated LPS-induced inflammation.	[6]
Neuroprotecti on	C57BL/6	1 mg/kg (α- MSH(11-13))	Single injection 30 min post- insult	Reduced secondary lesion volume after traumatic brain injury.	
Metabolic Studies	Wild-type	200 nmol	Single injection	No effect on food intake in wild-type mice, but reduced food intake in Prcp gt/gt mice.	[5][8][9]

Table 2: Intracerebroventricular (i.c.v.) Administration



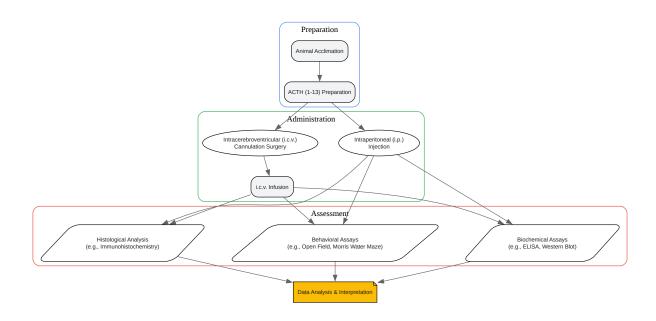
Application	Strain	Dosage	Frequency	Key Findings	Reference
Metabolic Studies	C57BL/6	2.5 μg	Single injection	Induced a 40% reduction in food intake in overnight- fasted mice.	[5][9]
Metabolic Studies	Pomc tm1/tm1	0.05 - 5 μ g/day	Continuous infusion over 14 days	Reduced body weight in a dosedependent manner.	[7]

III. Signaling Pathways and Experimental Workflow

ACTH (1-13) binds to melanocortin receptors (MC1R, MC3R, MC4R, and MC5R), which are G-protein coupled receptors.[5][6][7] The canonical signaling pathway involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).[1] PKA can then phosphorylate various downstream targets, including the transcription factor CREB (cAMP response element-binding protein), to modulate gene expression.[7] This signaling cascade underlies the anti-inflammatory and neuroprotective effects of **ACTH (1-13)**.[1][10]







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